

Application of CRISPR-Cas9 for Editing the HACL1 Gene in Cell Lines

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxyphytanoyl-CoA

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Introduction

The 2-hydroxyacyl-CoA lyase 1 (HACL1) is a key peroxisomal enzyme involved in the alpha-oxidation of fatty acids. Specifically, it catalyzes the cleavage of 2-hydroxy-3-methylacyl-CoA into formyl-CoA and a 2-methyl-branched fatty aldehyde.[\[1\]](#)[\[2\]](#) This pathway is crucial for the degradation of 3-methyl-branched fatty acids like phytanic acid.[\[2\]](#)[\[3\]](#) Dysregulation of fatty acid metabolism is implicated in various metabolic disorders and cancers. The CRISPR-Cas9 system offers a powerful tool for precisely editing the HACL1 gene to create knockout cell lines, enabling the study of its function in cellular physiology and disease. These models are instrumental in elucidating metabolic pathways, identifying potential drug targets, and understanding disease mechanisms.[\[4\]](#)

This document provides detailed application notes and protocols for the CRISPR-Cas9-mediated knockout of the HACL1 gene in mammalian cell lines.

Signaling Pathway and Experimental Workflow

Below are diagrams illustrating the metabolic pathway involving HACL1 and a general workflow for generating HACL1 knockout cell lines using CRISPR-Cas9.

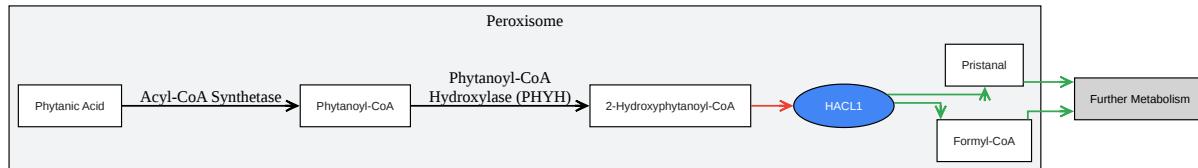
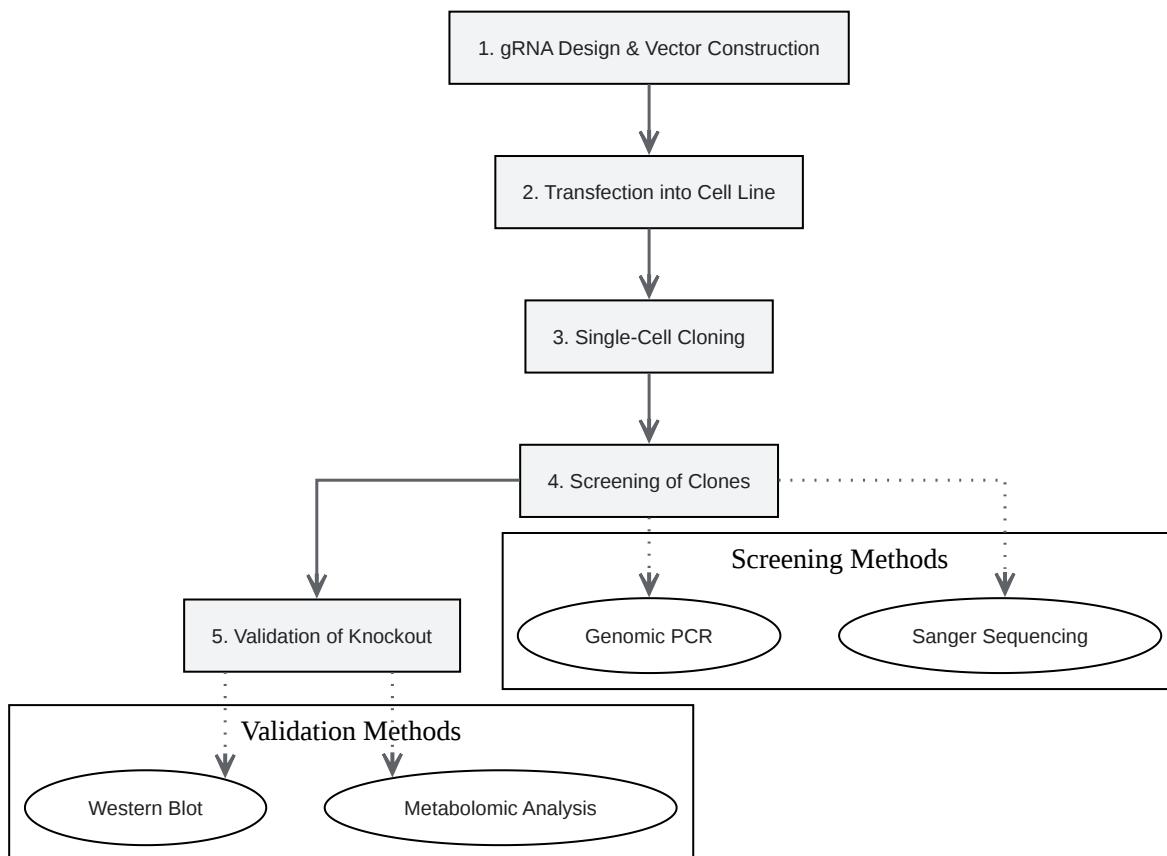
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Figure 1: Simplified diagram of the HACL1-mediated alpha-oxidation of phytanic acid in the peroxisome.



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- To cite this document: BenchChem. [Application of CRISPR-Cas9 for Editing the HACL1 Gene in Cell Lines]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1249771#application-of-crispr-cas9-for-editing-the-hacl1-gene-in-cell-lines>]

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